

what is the chemical structure of isolongifolene

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Compound of Interest

Compound Name: *Isolongifolene*

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An In-depth Technical Guide to **Isolongifolene**

Introduction

Isolongifolene is a tricyclic sesquiterpene, a class of naturally occurring organic compounds. [1] It is an isomer of longifolene, from which it is often synthesized. [2] Found in organisms such as *Alpinia latilabris* and *Daucus carota*, **isolongifolene** and its derivatives are significant in various industries, primarily for their characteristic woody and amber fragrances. [3][4] This document provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis protocols, and biological relevance of **isolongifolene**, tailored for researchers and professionals in chemistry and drug development.

Chemical Structure and Identification

Isolongifolene is a 15-carbon molecule characterized by a complex, bridged tricyclic skeleton. [1][3] Its chemical identity is precisely defined by its systematic IUPAC name, which elucidates the specific arrangement and stereochemistry of its atoms.

- IUPAC Name: (1R,8S)-2,2,7,7-tetramethyltricyclo[6.2.1.0^{1,6}]undec-5-ene [3]
- Synonyms: (-)-**Isolongifolene**, iso-Longifolene [1]
- Molecular Formula: C₁₅H₂₄ [3]
- Molecular Weight: 204.35 g/mol [3]

- CAS Number: 1135-66-6[3]

The stereochemistry of **isolongifolene** is a critical aspect of its identity, and the specific enantiomer (-)-**isolongifolene** is often the subject of study and commercial use.[5]

Physicochemical Properties

The physical and chemical properties of **isolongifolene** dictate its behavior and applications, from its use as a fragrance to its role as a chemical intermediate. Quantitative data for (-)-**isolongifolene** are summarized below.

Property	Value	Reference
Appearance	Colorless or light yellow liquid	[1][4]
Boiling Point	255-256 °C	[6]
Density	0.930 g/mL at 20 °C	[6]
Refractive Index	n ₂₀ /D 1.499	[1][6]
Flash Point	49 °C	[6]
Water Solubility	59.998 µg/L at 25 °C	[6]
Storage Temperature	2-8 °C	[6][7]
Odor Profile	Woody, dusty, amber incense	[7][8]

Experimental Protocols

The primary route to obtaining **isolongifolene** is through the acid-catalyzed isomerization of longifolene, a more abundant natural sesquiterpene found in turpentine oil.[2][9] Modern methods favor solid acid catalysts for their efficiency, reusability, and eco-friendliness over traditional mineral acids.[2]

Synthesis of Isolongifolene via Isomerization of Longifolene

This protocol describes a representative lab-scale synthesis using a solid acid catalyst, based on procedures developed for green chemistry applications.[\[10\]](#)[\[11\]](#)

Objective: To convert longifolene to **isolongifolene** with high conversion and selectivity.

Materials and Equipment:

- Longifolene (reactant, e.g., 2 g)
- Solid acid catalyst (e.g., nano-crystalline sulfated zirconia, 0.2 g)[\[10\]](#)[\[11\]](#)
- Two-necked round-bottom flask
- Oil bath with temperature controller and magnetic stirrer
- Condenser and circulator
- Muffle furnace for catalyst activation
- Syringe for sample extraction
- Gas chromatography (GC) system with an appropriate column (e.g., HP-5) for analysis[\[11\]](#)
- Filtration apparatus

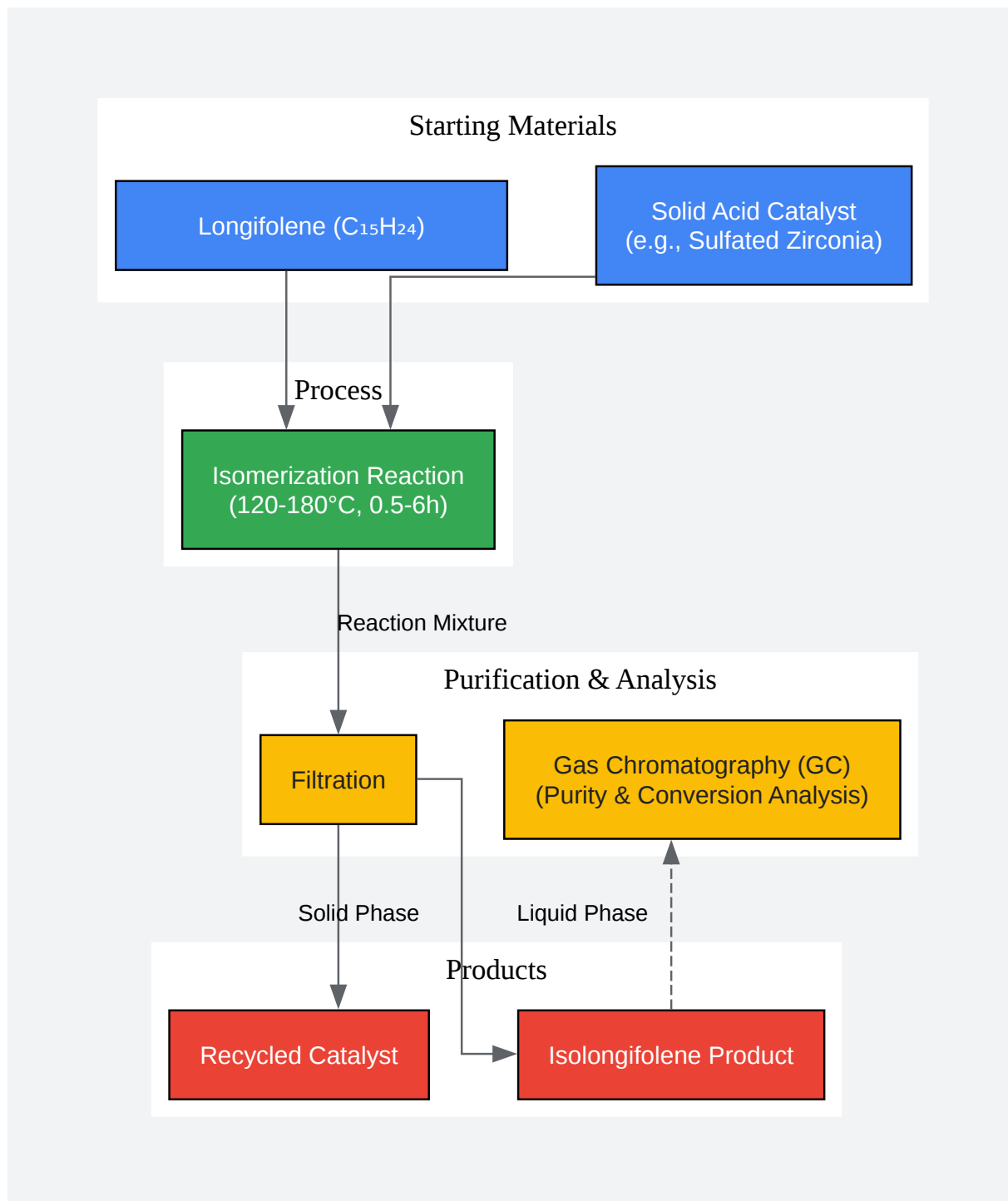
Methodology:

- Catalyst Activation: Pre-activate the sulfated zirconia catalyst in a muffle furnace at 450°C for 2 hours prior to use.[\[11\]](#)
- Reaction Setup: Place 2 g of longifolene into a two-necked round-bottom flask. Equip the flask with a condenser and place it in an oil bath with magnetic stirring.[\[11\]](#)
- Initiation of Reaction: Slowly raise the temperature of the oil bath to the desired reaction temperature (e.g., 120°C to 180°C).[\[10\]](#)[\[11\]](#)
- Catalyst Addition: Once the target temperature is reached, add 0.2 g of the pre-activated catalyst to the reactant.[\[11\]](#)

- **Monitoring:** Allow the reaction to proceed for a period of 0.5 to 6 hours.^[10] Periodically, withdraw samples using a syringe for analysis.
- **Analysis:** Analyze the withdrawn samples by gas chromatography to determine the percent conversion of longifolene and the selectivity for **isolongifolene**.^[11] High conversion (>90%) and selectivity (~100%) are achievable under optimal conditions.^{[2][10]}
- **Product Isolation:** Upon completion, cool the reaction mixture. Separate the solid catalyst from the liquid product by filtration. The catalyst can be washed, dried, and reused.^[10] The liquid product is high-purity **isolongifolene**.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the synthesis and analysis of **isolongifolene** from longifolene.



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Caption: Workflow for the synthesis of **isolongifolene**.

Biological Activities and Applications

While primarily valued in the fragrance industry, **isolongifolene** and its derivatives exhibit notable biological activities and applications.^{[4][8]}

- **Insect Repellent:** **Isolongifolene** is a precursor for (-)-isolongifolenone, a potent insect repellent that has shown greater efficacy against mosquitoes and ticks than the synthetic repellent DEET in some lab assays.^{[5][7][12][13]}
- **Neuroprotection:** Studies have indicated that **isolongifolene** can attenuate rotenone-induced oxidative stress, mitochondrial dysfunction, and apoptosis in neuroblastoma cells, suggesting neuroprotective properties.^{[1][14]} This effect is mediated through the regulation of the PI3K/AKT/GSK-3 β signaling pathway.^{[1][14]}
- **Antifungal Activity:** Novel diacylhydrazine compounds derived from longifolene (which involves **isolongifolene** as an intermediate) have been synthesized and shown to exhibit significant in vitro antifungal activity against various plant pathogens.^[15]
- **Fragrance and Cosmetics:** Due to its woody and amber scent, **isolongifolene** is widely used as a fragrance ingredient in cosmetics, detergents, soaps, and personal care products.^{[4][8]}
- **Chiral Ligand Core:** Hydrogenated (-)-isolongifolenone has been utilized as a core structure to prepare a chiral ligand for the estrogen receptor, which could have applications in regulating fertility and treating breast cancer.^{[8][12]}

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